

Safety data sheet (SDS) for Tebuconazole-d6

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Compound of Interest

Compound Name: Tebuconazole-d6

Cat. No.: B15562367

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An In-depth Technical Guide to the Safety Data Sheet (SDS) of Tebuconazole-d6

This guide provides a comprehensive overview of the safety data for **Tebuconazole-d6**, intended for researchers, scientists, and professionals in drug development. While specific safety data for the deuterated form (**Tebuconazole-d6**) is not readily available, the information presented here is based on the well-documented non-deuterated Tebuconazole. The isotopic labeling in **Tebuconazole-d6** is unlikely to significantly alter the toxicological and safety profile of the molecule.

Chemical and Physical Properties

Tebuconazole is a triazole fungicide. Its chemical and physical properties are summarized below.

Property	Value	Source
Chemical Name	α -[2-(4-chlorophenyl)ethyl]- α -(1,1-dimethylethyl)-1H-1,2,4-triazole-1-ethanol	[1]
Synonyms	BAY HWG-1608	[1]
CAS Number	107534-96-3	[1]
Molecular Formula	C16H22ClN3O	[2]
Molecular Weight	307.82 g/mol	[2]
Melting Point	102.4-104.7°C	[3]
Boiling Point	476.9±55.0 °C (Predicted)	[4]
Density	1.249 g/cm ³ (at 20°C)	[3]
Vapor Pressure	1.3 x 10 ⁻³ mPa (20°C), 3.1 x 10 ⁻³ mPa (25°C)	[3]
Solubility in Water	36 mg/L (at 20°C, pH 7.2)	[5]
Octanol/Water Partition Coefficient (log Pow)	3.7 (at 20°C)	[2][3]
Physical State	Colorless crystals	[6]

Toxicological Data

Tebuconazole exhibits a range of toxicological effects, which are important to consider in a research and development setting.

Toxicity Endpoint	Value	Species	Source
Acute Oral LD50	1700 mg/kg (female)	Rat	[7]
4000 mg/kg (male)	Rat	[7]	
3025 mg/kg (female)	Mouse	[7]	
1615 mg/kg (male)	Mouse	[7]	
Acute Dermal LD50	>2000 mg/kg	Rat	[7]
Acute Inhalation LC50	>0.82 mg/L	Rat	[7]
Skin Irritation	Non-irritating	[8]	
Eye Irritation	Minimally irritating	[8]	
Skin Sensitization	Not a sensitizer	[8]	
Reproductive Toxicity	Suspected of damaging fertility or the unborn child	[1]	
Carcinogenicity	No evidence in rats; increase in liver tumors in mice	[8]	
Genotoxicity	Unlikely to be genotoxic	[7]	

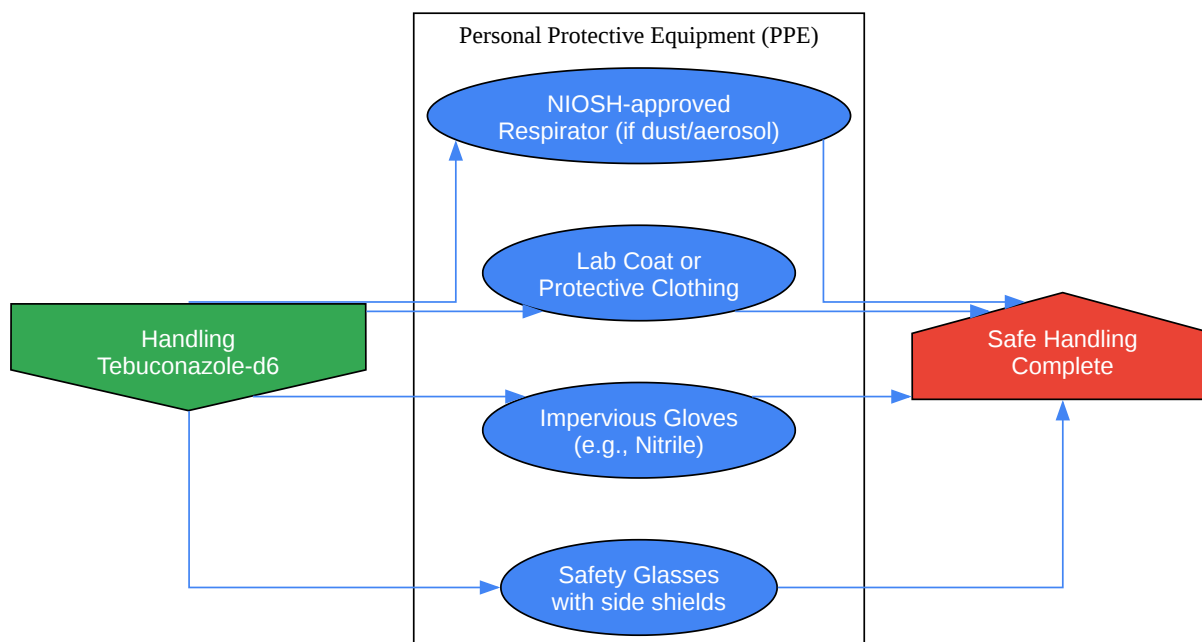
Hazard Identification and Safety Precautions

Understanding the hazards associated with **Tebuconazole-d6** is crucial for safe handling.

Hazard Class	Hazard Statement
Acute toxicity, oral	Harmful if swallowed[1]
Reproductive toxicity	Suspected of damaging fertility or the unborn child[1]
Hazardous to the aquatic environment, acute toxicity	Very toxic to aquatic life[1]
Hazardous to the aquatic environment, long-term toxicity	Very toxic to aquatic life with long lasting effects[1]

Personal Protective Equipment (PPE) Workflow

The following diagram outlines the recommended personal protective equipment to be used when handling **Tebuconazole-d6**.



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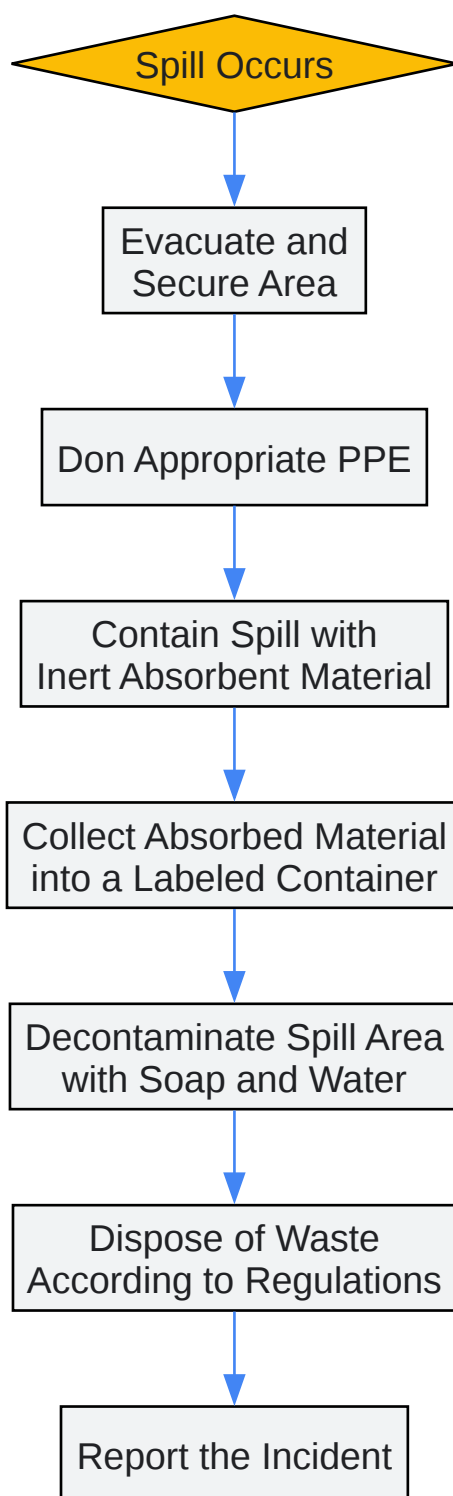
Caption: Recommended PPE for handling **Tebuconazole-d6**.

Experimental Protocols: Spill Response

In the event of a spill, a clear and concise protocol is necessary to ensure safety and minimize environmental contamination.

Spill Cleanup Workflow

The following diagram illustrates the steps to be taken in response to a **Tebuconazole-d6** spill.



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Caption: Workflow for responding to a **Tebuconazole-d6** spill.

Detailed Spill Response Methodology

- Immediate Actions:
 - Evacuate all non-essential personnel from the immediate spill area.
 - Ensure the area is well-ventilated.
- Personal Protective Equipment:
 - Before entering the spill area, don the appropriate PPE as outlined in the PPE workflow diagram. This should include, at a minimum, safety glasses with side shields, chemical-resistant gloves, and a lab coat. If there is a risk of airborne dust or aerosols, a NIOSH-approved respirator is required.
- Containment:
 - For small spills, cover with an inert absorbent material such as sand, vermiculite, or commercial sorbent pads.
 - For larger spills, create a dike around the spill using absorbent materials to prevent it from spreading.
- Cleanup:
 - Carefully scoop or sweep up the absorbed material and place it into a clearly labeled, sealed container for hazardous waste.
 - Avoid creating dust.
- Decontamination:
 - Clean the spill area thoroughly with soap and water.
 - Collect all cleaning materials (e.g., wipes, paper towels) and place them in the hazardous waste container.
- Disposal:

- Dispose of the hazardous waste container according to local, state, and federal regulations. Do not dispose of it in the regular trash.
- Reporting:
 - Report the spill to the appropriate safety officer or department as per your institution's policies.

Ecological Information

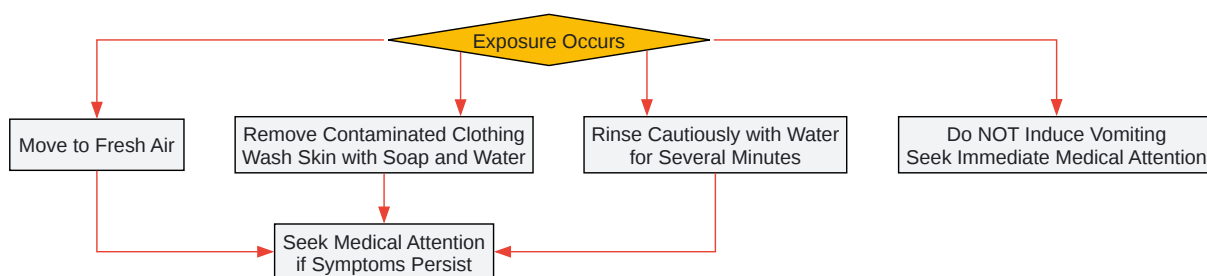
Tebuconazole is known to be toxic to aquatic life with long-lasting effects.[1]

Organism	Toxicity
Aquatic Life	Very toxic[1]
Soil	Known to leach through soil under certain conditions[9]
Groundwater	Potential for groundwater contamination[9]

First Aid Measures

In case of exposure, follow these first-aid guidelines.

First Aid Response Logic



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Caption: First aid procedures for **Tebuconazole-d6** exposure.

- Inhalation: Move the person to fresh air. If symptoms persist, seek medical attention.[10]
- Skin Contact: Remove contaminated clothing. Wash the affected area with plenty of soap and water.[10]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[10]
- Ingestion: Do NOT induce vomiting. Immediately call a poison center or doctor.[10]

Storage and Handling

Proper storage and handling are essential to maintain the integrity of **Tebuconazole-d6** and ensure safety.

- Storage: Store in a cool, dry, well-ventilated area in the original container.[11] Keep containers tightly closed when not in use.[11] Store away from incompatible materials.
- Handling: Use in a well-ventilated area.[11] Avoid contact with skin, eyes, and clothing.[9] Wash hands thoroughly after handling.[11]

This technical guide is intended to supplement, not replace, the official Safety Data Sheet provided by the manufacturer. Always refer to the manufacturer's SDS for the most current and complete information.

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